

Application Notes: Protocols for Tetraphenylethylene (TPE)-Based Biosensor Fabrication

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Compound of Interest

Compound Name: Tetraphenylethylene

Cat. No.: B103901

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Audience: Researchers, scientists, and drug development professionals.

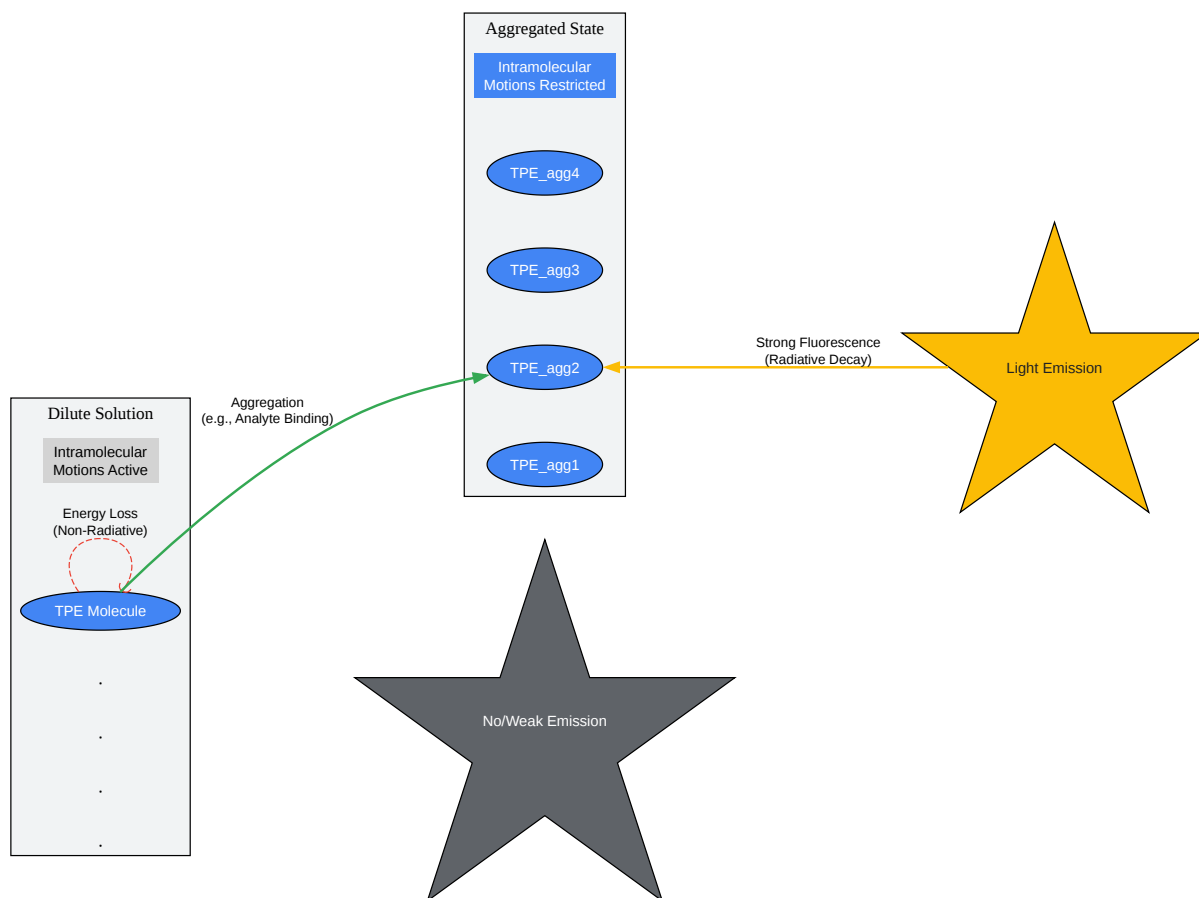
Introduction: The Power of Aggregation-Induced Emission (AIE)

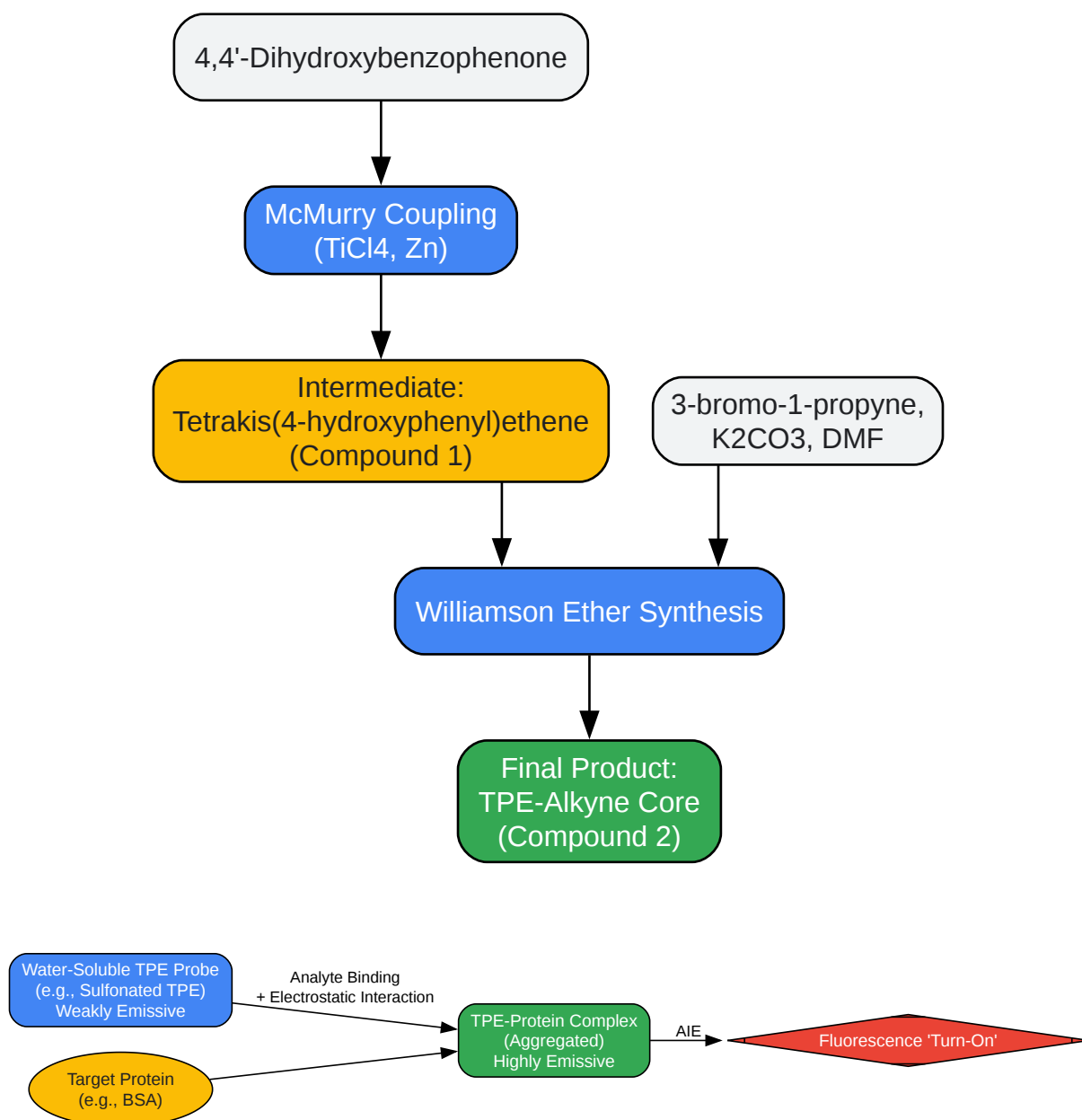
Tetraphenylethylene (TPE) and its derivatives are the cornerstone of a revolutionary class of fluorescent probes known as AIEgens (Aggregation-Induced Emission luminogens).[1] Unlike conventional fluorophores that suffer from aggregation-caused quenching (ACQ), AIEgens are non-emissive when molecularly dissolved but become highly fluorescent upon aggregation.[2] This unique "turn-on" mechanism is attributed to the Restriction of Intramolecular Motion (RIM).[1][3] In a dissolved state, the phenyl rings of TPE can rotate freely, dissipating energy non-radiatively. When TPE molecules aggregate, these intramolecular motions are physically constrained, blocking non-radiative decay channels and opening a radiative pathway, resulting in a strong fluorescence emission.[3][4]

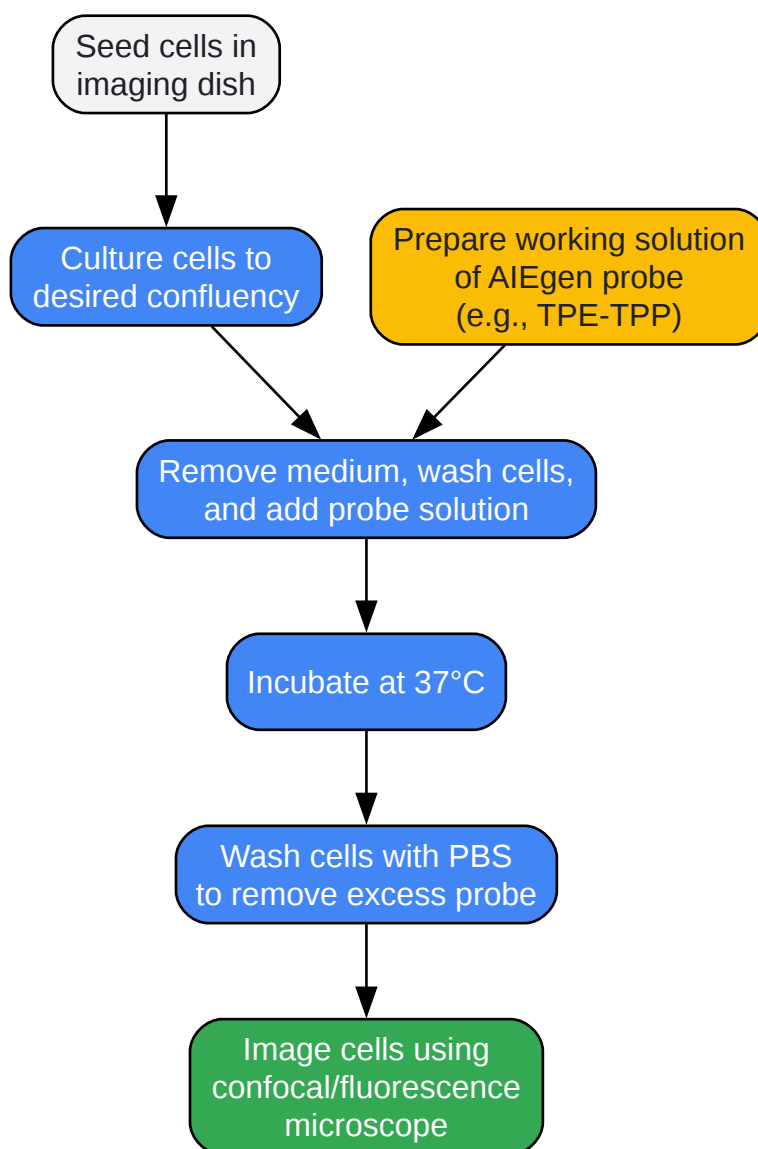
This AIE characteristic makes TPE-based probes ideal for biosensing.[1] They can be designed to be soluble and non-emissive in aqueous solutions. Upon binding to a specific analyte (like a protein, DNA, or metal ion), the AIEgen-analyte complex aggregates, leading to a significant and easily detectable fluorescence signal.[1][5] This provides a high signal-to-noise ratio and excellent sensitivity for various biological applications.[6]

Mechanism of Aggregation-Induced Emission (AIE)

The fundamental principle of AIE is the transition from a freely rotating, non-emissive state to a motion-restricted, highly emissive state upon aggregation.







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